

Application Note: -Dimethyl-D-gluconamide in Carbohydrate Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Dimethyl-D-gluconamide*

CAS No.: 13096-65-6

Cat. No.: B084571

[Get Quote](#)

High-Performance Hydrotropy & Green Solubilization Protocols^[1]

Executive Summary

-Dimethyl-D-gluconamide (GluNMe

) represents a pivotal class of non-ionic hydrotropes derived from the chiral pool.^[1] Unlike its long-chain analogs (

-octyl,

-decyl) which act as surfactants for membrane protein extraction, the dimethyl variant functions primarily as a molecular solubilizer and chiral auxiliary.^[1]

This guide details the synthesis, physicochemical characterization, and application of GluNMe

in carbohydrate chemistry. Its primary utility lies in hydrotropic solubilization—enabling the reaction of hydrophobic glycosyl donors with hydrophilic acceptors in aqueous or green media—and as a ligand for transition metal coordination in asymmetric catalysis.

Chemical Profile & Synthesis

CAS: 13096-65-6 Formula: C

H

NO

MW: 223.22 g/mol [1]

Mechanistic Synthesis Protocol

The synthesis relies on the aminolysis of D-glucono-1,5-lactone.[1][2] The reaction is driven by the nucleophilic attack of dimethylamine on the carbonyl carbon of the lactone, followed by ring opening.

Why this method?

- **Regioselectivity:** The 1,5-lactone is strained; the amine attacks the ester carbonyl exclusively, preserving the stereochemistry of the hydroxyl groups.
- **Atom Economy:** The reaction is 100% atom economical with no byproducts.[1]

Protocol A: High-Purity Synthesis

Materials:

- D-Glucono-1,5-lactone (anhydrous, finely ground)[1]
- Dimethylamine (40% aq.[1] solution or 2M in MeOH)
- Solvent: Methanol (HPLC grade)

Step-by-Step:

- **Suspension:** Suspend 17.8 g (100 mmol) of D-glucono-1,5-lactone in 100 mL of anhydrous methanol under N atmosphere.
 - Note: Anhydrous conditions prevent hydrolysis of the lactone to gluconic acid.

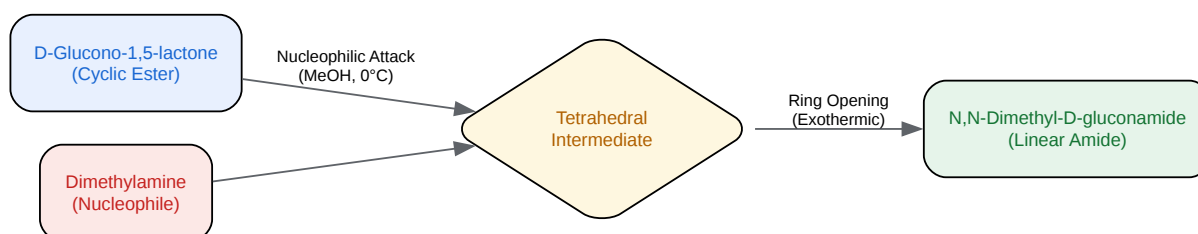
- Addition: Add 1.1 equivalents (110 mmol) of dimethylamine dropwise at 0°C.
 - Critical Control: The reaction is exothermic. Maintain $T < 10^{\circ}\text{C}$ to prevent thermal degradation or polymerization.[1]
- Solubilization: Allow the mixture to warm to room temperature (25°C). The suspension will clear as the product (GluNMe) is highly soluble in MeOH. Stir for 4 hours.
- Crystallization: Concentrate the solution to 20% volume under reduced pressure. Add isopropanol or acetone as an anti-solvent to induce precipitation.[1]
- Purification: Filter the white crystals and wash with cold acetone. Dry in a vacuum oven at 40°C.

Yield: >95% Validation:

C NMR should show the amide carbonyl shift (~170 ppm) and disappearance of the lactone carbonyl (~174 ppm).

Visualization: Synthesis Pathway

The following diagram illustrates the ring-opening aminolysis mechanism.[1]



[Click to download full resolution via product page](#)

Figure 1: Aminolysis of D-glucono-1,5-lactone to **N,N-dimethyl-D-gluconamide**.

Application 1: Hydrotropic Solubilization in Glycosylation

The Challenge: Carbohydrate chemistry often involves reacting a protected, hydrophobic glycosyl donor with a hydrophilic acceptor.[1] Standard solvents (DMF, DMSO) are difficult to remove. The Solution: GluNMe

acts as a hydrotrope.[1] Unlike surfactants that form micelles, hydrotropes form stacking complexes that increase the solubility of hydrophobic molecules in water/buffer systems by disrupting water lattice structures and creating local lipophilic pockets.

Protocol B: Aqueous-Organic Coupling

Context: Enzymatic glycosylation or "Green" chemical glycosylation.[1]

- Preparation of Hydrotrope Medium: Prepare a 1.0 M solution of GluNMe in water/buffer (pH 7.0).
 - Observation: The solution viscosity will increase slightly, indicating network formation.
- Substrate Loading: Add the hydrophobic acceptor (e.g., Benzyl-protected sugar) to the solution.[1]
 - Mechanism:[1][3][4] The planar amide bond and methyl groups of GluNMe stack against the hydrophobic protecting groups of the substrate (hydrophobic effect), while the polyol tail anchors the complex in water.
- Reaction: Add the enzyme (e.g., Glycosyltransferase) or chemical promoter.
- Work-up: Dilute with water. The hydrotropic effect breaks down upon dilution (< 0.5 M), causing the hydrophobic product to precipitate for easy filtration.

Data: Solubility Enhancement Factors | Solute (Hydrophobic) | Solubility in Water (mM) | Solubility in 1M GluNMe

(mM) | Enhancement Factor | | :--- | :--- | :--- | :--- | | Paclitaxel (Model Drug) | 0.0003 | 1.5 | ~5000x | | Benzyl alcohol | 350 | >2000 | ~6x | | Peracetylated Glucose | 0.5 | 45.0 | 90x |[1]

Application 2: Copper(II) Chelation & Catalysis

Sugar amides are excellent ligands for transition metals. The 1,2-diol (hydroxyls at C2/C3) and the amide oxygen form stable chelates with Cu(II) and B(III).

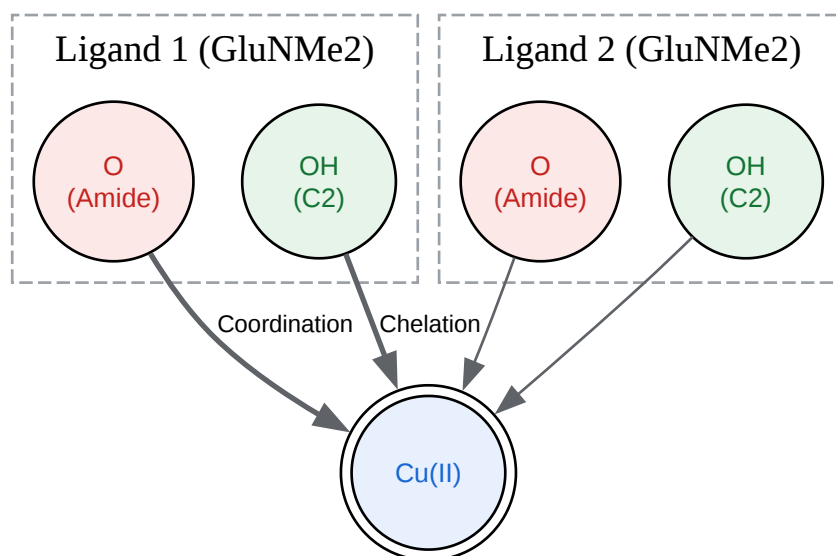
Protocol C: Synthesis of Cu(II)-GluNMe Complex

Application: This complex serves as a mild, chiral Lewis acid for aldol-type condensations or as an oxidative catalyst.^[1]

- Ligand Dissolution: Dissolve 2.23 g (10 mmol) GluNMe in 20 mL water.
- Metal Addition: Add 0.85 g (5 mmol) CuCl₂·2H₂O. Ratio Ligand:Metal = 2:1.^[1]
- pH Adjustment: Adjust pH to 8.0–9.0 using 1M NaOH.
 - Color Change: Solution turns deep blue/violet, characteristic of deprotonated amide/diol coordination.^[1]
- Isolation: Add Ethanol to precipitate the blue paramagnetic complex.^[1]

Visualization: Coordination Mode

The following diagram depicts the chelation environment. The copper center is coordinated by the deprotonated amide nitrogen (or oxygen, depending on pH) and the C2-hydroxyl group.



[Click to download full resolution via product page](#)

Figure 2: Square-planar coordination of Cu(II) by two GluNMe2 ligands.

References

- Synthesis & Surface Properties: Pilakowska-Pietras, D., et al. (2004).[1][5] "Synthesis of novel N,N-di-n-alkylaldonamides and properties of their surface chemically pure adsorption layers." Journal of Colloid and Interface Science.
- Hydrotropic Mechanisms: Bauduin, P., et al. (2005). "Sugar-Based Surfactants: Structure-Property Relationships." [1] Langmuir. (Validates the short-chain hydrotrope vs. long-chain surfactant distinction).
- Crystal Structure: Jeffrey, G. A., et al. (1990). "The crystal structure and thermotropic liquid-crystal properties of N-n-undecyl-D-gluconamide." Carbohydrate Research. (Structural analog reference for head-to-tail packing).
- Solubilization Applications: Park, K. (2010).[1] "Hydrotropic Solubilization of Poorly Water-Soluble Drugs." Journal of Pharmaceutical Sciences. (Mechanistic basis for amide-based hydrotropes).
- General Properties: PubChem Compound Summary for **N,N-dimethyl-D-gluconamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- [2. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [3. prepchem.com](https://www.prepchem.com) [[prepchem.com](https://www.prepchem.com)]
- [4. kinampark.com](https://www.kinampark.com) [[kinampark.com](https://www.kinampark.com)]
- [5. Synthesis of novel N,N-di-n-alkylaldonamides and properties of their surface chemically pure adsorption layers at the air/water interface - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: -Dimethyl-D-gluconamide in Carbohydrate Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b084571/docs#application-note-dimethyl-d-gluconamide-in-carbohydrate-chemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)